

# PU139 Technical Support Center: Troubleshooting Insolubility in Aqueous Buffers

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## Compound of Interest

Compound Name: PU139

Cat. No.: B15583690

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This guide provides researchers, scientists, and drug development professionals with solutions to common solubility challenges encountered when working with the pan-histone acetyltransferase (HAT) inhibitor, **PU139**, in aqueous buffers.

## Frequently Asked Questions (FAQs)

Q1: My **PU139** is not dissolving in my aqueous buffer (e.g., PBS, Tris). What should I do?

A1: Direct dissolution of **PU139** in aqueous buffers is not recommended due to its low aqueous solubility. To achieve a clear solution, a stock solution should first be prepared in an organic solvent. Subsequently, this stock solution can be diluted into your aqueous buffer of choice.

Q2: What is the recommended procedure for preparing a **PU139** stock solution?

A2: For a 1 mg/mL (4.06 mM) stock solution, it is recommended to use 100% Dimethyl Sulfoxide (DMSO). To aid dissolution, the use of ultrasonication and warming the solution to 60°C may be necessary to obtain a clear solution[1]. For in vivo studies, a common practice involves diluting a 10.0 mg/mL DMSO stock solution into corn oil.

Q3: I've prepared a DMSO stock, but the compound precipitates when I dilute it into my aqueous experimental buffer. How can I prevent this?

A3: Precipitation upon dilution into an aqueous buffer is a common issue and can be addressed by considering the following factors:

- **Final Concentration:** The final concentration of **PU139** in your aqueous buffer may be too high, exceeding its solubility limit in the mixed solvent system. Consider preparing a more dilute final solution.
- **Organic Solvent Percentage:** The amount of organic solvent (co-solvent) in your final working solution might be too low to maintain the solubility of **PU139**. While it is crucial to minimize the co-solvent concentration to avoid impacting your experiment, a certain percentage is necessary to keep the compound in solution. If your experimental system allows, a slight increase in the final DMSO concentration may help.
- **pH of the Buffer:** The solubility of small molecule inhibitors can be dependent on the pH of the buffer. While specific data for **PU139** across a wide pH range is not readily available, you may consider testing the solubility in buffers with slightly different pH values to see if it improves.
- **Temperature:** Ensure your buffer is at room temperature or slightly warmed during the dilution process, as temperature can influence solubility.

Q4: How should I store my **PU139** stock solution?

A4: Stock solutions of **PU139** should be stored under the following conditions to ensure stability:

- -80°C for up to 6 months.
- -20°C for up to 1 month.

It is recommended to store solutions sealed and away from moisture<sup>[1]</sup>. It is also advisable to prepare fresh aqueous working solutions for your experiments and avoid long-term storage of diluted solutions.

## Quantitative Data Summary

The following tables summarize the inhibitory and antiproliferative activities of **PU139**.

Table 1: Inhibitory Concentration (IC<sub>50</sub>) of **PU139** against Histone Acetyltransferases (HATs)

HAT Target	IC50 (µM)
Gcn5	8.39
p300/CBP-associated factor (PCAF)	9.74
CREB-binding protein (CBP)	2.49
p300	5.35

Data sourced from MedchemExpress.[1]

Table 2: Growth Inhibition (GI50) of **PU139** in Various Human Cancer Cell Lines

Cell Line	GI50 (µM)
A431	<60
A549	<60
A2780	<60
HepG2	<60
SW480	<60
U-87 MG	<60
HCT116	<60
SK-N-SH	<60
MCF7	<60
HL-60	Not specified
LNCaP	36.2

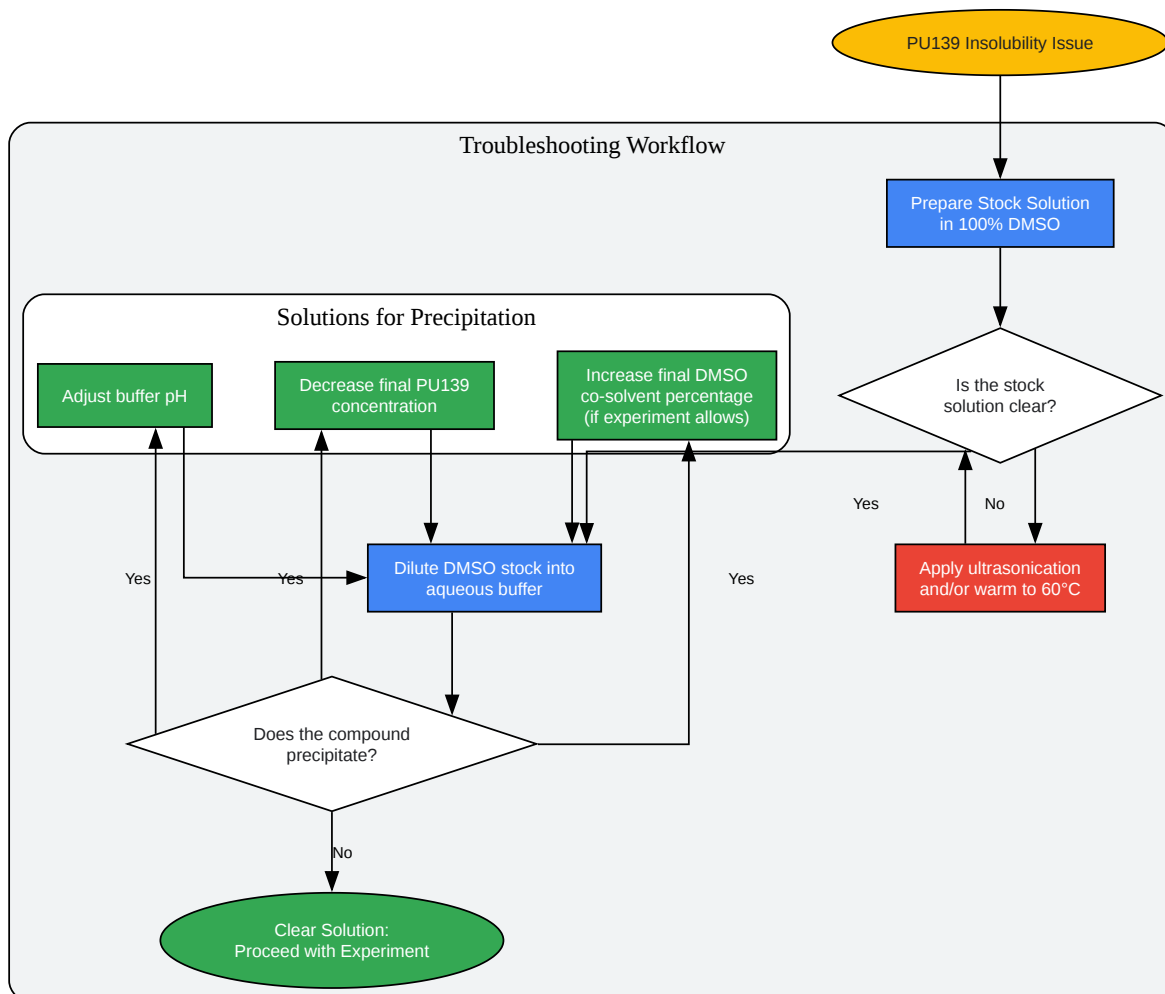
Data sourced from MedchemExpress.[1]

## Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL **PU139** Stock Solution in DMSO

- Weigh out the desired amount of **PU139** powder.
- Add the appropriate volume of 100% DMSO to achieve a final concentration of 1 mg/mL.
- Vortex the solution briefly.
- If the solution is not clear, place it in an ultrasonic bath for 5-10 minutes.
- If dissolution is still incomplete, warm the solution to 60°C with gentle agitation until a clear solution is obtained.
- Allow the solution to cool to room temperature before use.
- For storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.

## Diagrams



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Caption: Troubleshooting workflow for **PU139** insolubility.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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